

A Comparative Guide to the Physical Properties of Decanol Isomers

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Compound of Interest

Compound Name: 5-Decanol

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This guide provides a detailed comparison of the key physical properties of various decanol isomers. Understanding these properties is crucial for applications ranging from solvent selection in chemical synthesis to the design of drug delivery systems. The data presented herein is compiled from experimental sources to ensure accuracy and reliability.

Isomer Comparison: Unveiling the Impact of Structure on Physical Properties

The positioning of the hydroxyl (-OH) group along the ten-carbon chain of decanol significantly influences its physical characteristics. This structural variation, known as positional isomerism, alters the intermolecular forces, particularly hydrogen bonding and van der Waals interactions, leading to distinct differences in boiling point, melting point, density, viscosity, and solubility.

Generally, 1-decanol, as a primary alcohol, exhibits the strongest hydrogen bonding capabilities among the linear isomers, resulting in a higher boiling point and melting point. As the hydroxyl group moves towards the center of the carbon chain in secondary alcohols (2-decanol, 3-decanol, 4-decanol, and **5-decanol**), the molecule becomes more compact, which tends to lower the boiling point due to decreased surface area for van der Waals interactions. However, the effect on melting point can be more complex, as molecular symmetry and packing efficiency in the solid state also play a significant role. Increased branching in isomers like isodecanol generally leads to a decrease in boiling point compared to their linear counterparts.

Quantitative Data Summary

The following table summarizes the experimentally determined physical properties of several decanol isomers.

Property	1-Decanol	2-Decanol	3-Decanol	4-Decanol	5-Decanol	Isodecanol (Branched Mixture)
Molecular Formula	C ₁₀ H ₂₂ O					
Molecular Weight (g/mol)	158.28	158.28	158.28	158.28	158.28	~158.28
Boiling Point (°C)	229 - 232.9[1][2]	211[3]	211-212	210-211[4]	228-230[5]	220
Melting Point (°C)	5 - 7[1]	-6 to -4[3]	-5	No Data Available	-1[5]	< -62
Density (g/mL at 20°C)	0.8297[2]	0.827 (at 25°C)[3]	0.826-0.832	0.824-0.827[4]	No Data Available	0.8395
Viscosity (cP at 25°C)	12.048[2]	No Data Available				
Solubility in Water	Insoluble[1]	Not miscible[4]	Insoluble	No Data Available	Low	Insoluble

Experimental Protocols

Detailed methodologies for determining the key physical properties are provided below. These protocols are designed to be adaptable for the analysis of all decanol isomers.

Determination of Boiling Point

The boiling point of decanol isomers can be accurately measured using a distillation apparatus or a Thiele tube.

Methodology:

- Apparatus Setup: Assemble a simple distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer adapter, a condenser, and a receiving flask.
- Sample Preparation: Place a small volume of the decanol isomer and a few boiling chips into the round-bottom flask.
- Heating: Gently heat the flask using a heating mantle.
- Temperature Reading: Record the temperature at which the vapor temperature stabilizes during distillation. This stable temperature is the boiling point. The thermometer bulb should be positioned just below the side arm of the distillation head to ensure it measures the temperature of the vapor in equilibrium with the liquid.

Determination of Melting Point

For isomers that are solid at or near room temperature, the melting point can be determined using a capillary melting point apparatus.

Methodology:

- Sample Preparation: Finely powder the solid decanol isomer.
- Capillary Loading: Pack a small amount of the powdered sample into a capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: Place the capillary tube in the heating block of the melting point apparatus.
- Heating: Heat the block rapidly to a temperature about 10-15°C below the expected melting point, then reduce the heating rate to 1-2°C per minute.
- Observation: Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range represents the melting point.

Determination of Density

The density of liquid decanol isomers can be determined gravimetrically using a pycnometer or by using a vibrating tube densimeter.

Methodology (Pycnometer):

- Pycnometer Preparation: Clean and dry a pycnometer of a known volume and determine its mass.
- Sample Filling: Fill the pycnometer with the decanol isomer at a constant temperature (e.g., 20°C).
- Mass Measurement: Measure the mass of the filled pycnometer.
- Calculation: Calculate the density by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.

Determination of Viscosity

The dynamic viscosity of the decanol isomers can be measured using a viscometer, such as a capillary viscometer or a rotational viscometer.

Methodology (Capillary Viscometer):

- Viscometer Preparation: Clean and dry a calibrated capillary viscometer.
- Sample Loading: Introduce a precise volume of the decanol isomer into the viscometer.
- Temperature Equilibration: Place the viscometer in a constant temperature bath until the sample reaches the desired temperature.
- Flow Time Measurement: Draw the liquid up through the capillary and measure the time it takes for the liquid meniscus to pass between two calibrated marks.
- Calculation: The kinematic viscosity is calculated using the viscometer constant and the flow time. The dynamic viscosity is then determined by multiplying the kinematic viscosity by the density of the isomer at the same temperature.

Determination of Solubility

The solubility of decanol isomers in water can be determined by the shake-flask method.

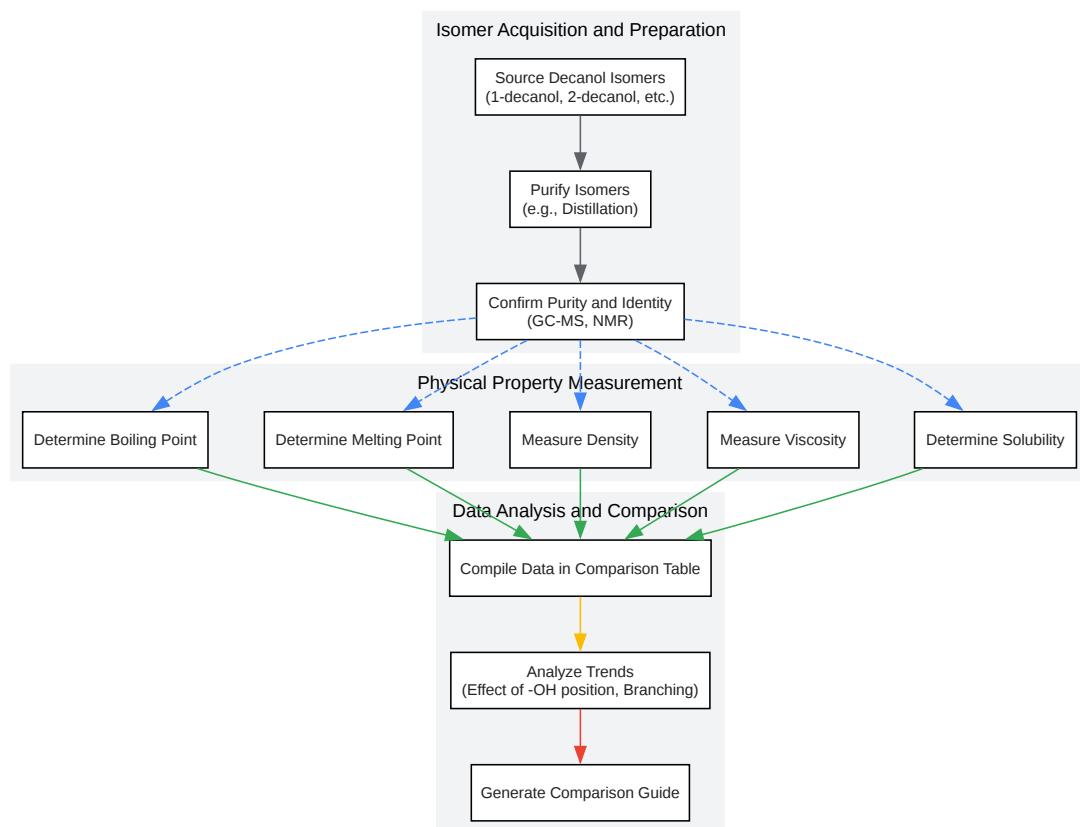
Methodology:

- Sample Preparation: Add an excess amount of the decanol isomer to a known volume of water in a sealed flask.
- Equilibration: Agitate the flask at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Allow the mixture to stand undisturbed until the aqueous and organic phases have clearly separated.
- Concentration Analysis: Carefully extract a sample from the aqueous phase and determine the concentration of the dissolved decanol isomer using a suitable analytical technique, such as gas chromatography (GC).

Logical Workflow for Isomer Comparison

The following diagram illustrates a logical workflow for the systematic comparison of the physical properties of decanol isomers.

Workflow for Comparing Physical Properties of Decanol Isomers

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Caption: A logical workflow for the comparison of decanol isomer physical properties.

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